

Molecular formula and weight of 2,3,3,3-Tetrafluoropropene

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Compound of Interest

Compound Name: 2,3,3,3-Tetrafluoropropene

Cat. No.: B1223342

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An In-Depth Technical Guide to **2,3,3,3-Tetrafluoropropene** (HFO-1234yf)

Introduction

2,3,3,3-Tetrafluoropropene, commonly known as HFO-1234yf, is a hydrofluoroolefin (HFO) with the molecular formula $C_3H_2F_4$.^{[1][2][3]} It is a colorless gas under standard conditions.^{[2][4]} This compound has garnered significant attention in recent years as a leading replacement for older hydrofluorocarbon (HFC) refrigerants, such as R-134a, particularly in automotive air conditioning systems.^{[2][3]} Its prominence stems from its excellent environmental properties, specifically a very low global warming potential (GWP) and zero ozone depletion potential (ODP).^{[5][6]}

This guide provides a comprehensive overview of **2,3,3,3-tetrafluoropropene**, covering its chemical and physical properties, synthesis protocols, primary applications, and safety considerations, tailored for researchers, scientists, and professionals in drug development and chemical industries.

Chemical and Physical Properties

The fundamental properties of **2,3,3,3-tetrafluoropropene** are summarized in the table below. This data is crucial for understanding its behavior in various applications, from refrigeration cycles to potential use as a chemical intermediate.

Property	Value
Molecular Formula	C ₃ H ₂ F ₄ / CH ₂ =CFCF ₃
Molecular Weight	114.04 g/mol [1][2]
CAS Number	754-12-1[1]
Appearance	Colorless Gas[2]
Boiling Point	-29.4 °C to -30 °C[1][2]
Density (liquid)	1.1 g/cm ³ at 25 °C[1][2]
Vapor Density (air=1)	4.0[1][2]
Vapor Pressure	600 kPa at 21.1 °C[1]
Water Solubility	0.2 g/L at 24 °C (very poor)[1]
Autoignition Temperature	405 °C[1]
Explosive Limits in Air	6.2 - 12.3 vol%[1][2]
Global Warming Potential (100-year)	< 1[2][5]

Primary Applications

The principal application of **2,3,3,3-tetrafluoropropene** is as a refrigerant in automotive air conditioning systems.[2][3] Its low GWP of less than 1 makes it an environmentally friendly alternative to R-134a, which has a GWP of 1430.[2][3] As of 2022, an estimated 90% of new vehicles in the United States use HFO-1234yf.[2] It can be used as a "near drop-in replacement" for R-134a, requiring minimal modifications to existing systems.[2][3]

Beyond its role in refrigeration, HFO-1234yf is explored for other uses:

- **Blowing Agents:** It can be used in the production of foam insulation.
- **Chemical Synthesis:** Its fluorinated structure makes it a valuable intermediate in the synthesis of new materials.[3]

- **Polymers:** Research has been conducted on creating polymers and copolymers from HFO-1234yf for applications such as sealants, gaskets, tubing, and coatings.[7]
- **Pharmaceutical and Agrochemical Research:** The compound is investigated in pharmaceutical and pesticide development due to its fluorinated properties.[3]

Experimental Protocols: Synthesis

Several industrial processes exist for the synthesis of **2,3,3,3-tetrafluoropropene**. A common method involves a two-step gas-phase process starting from chlorotrifluoroethylene and a methyl halide.[8][9]

Protocol: Two-Step Gas-Phase Synthesis

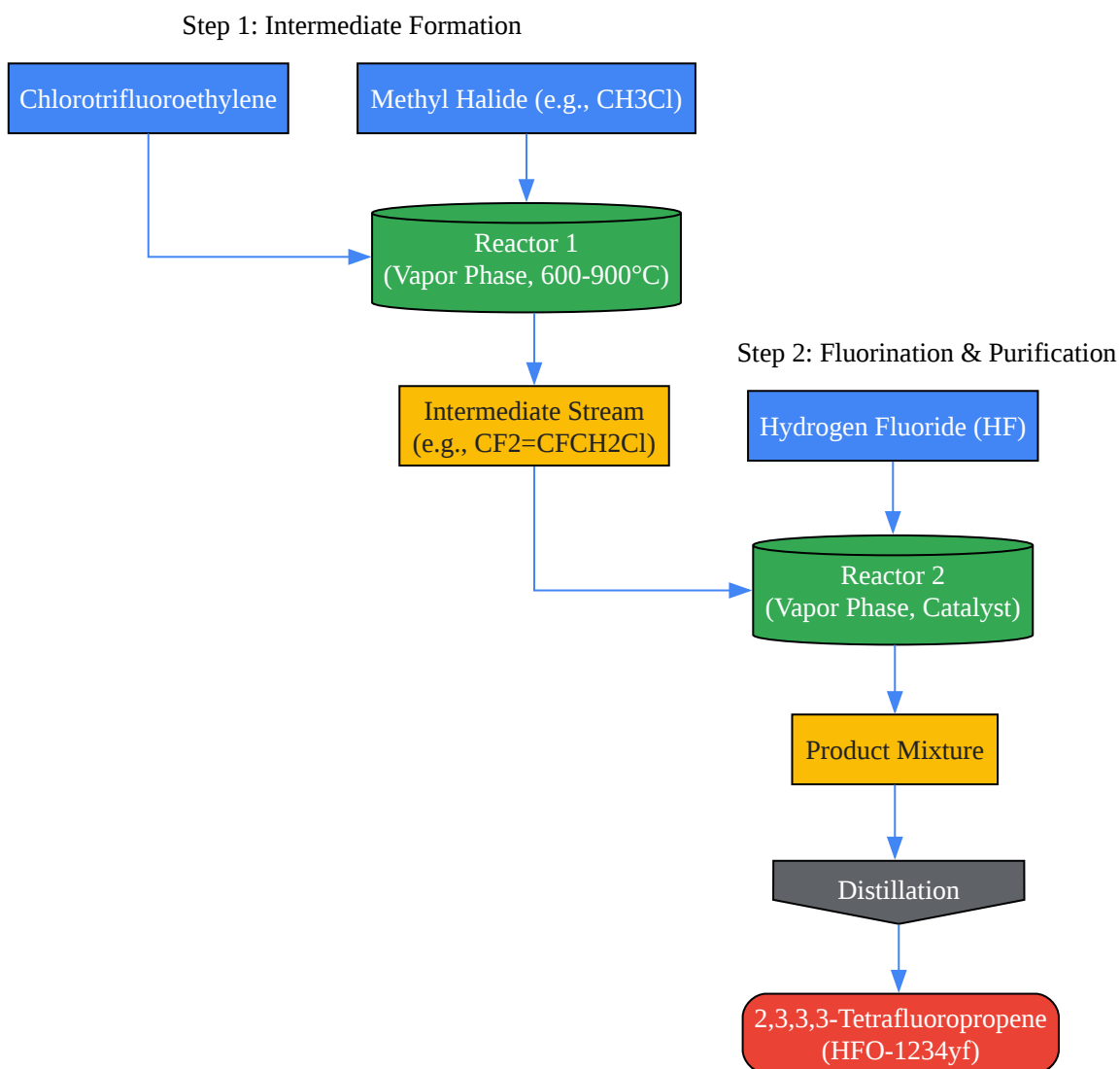
Step 1: Formation of Intermediate Product Stream

- **Reactants:** Chlorotrifluoroethylene ($\text{CF}_2=\text{CFCl}$) and a methyl halide (e.g., methyl chloride, CH_3Cl) are used as the primary reactants.[8] Methyl chloride is preferred.[8]
- **Reaction Conditions:** The reaction is conducted in the vapor phase within a first reactor, which consists of a heated empty tube.[8]
- **Temperature:** The temperature is maintained between 500 °C and 1000 °C, with a preferred range of 600 °C to 900 °C.[8]
- **Outcome:** This thermal reaction produces an intermediate product stream containing precursors to HFO-1234yf, such as 3-chloro-1,1,2-trifluoropropene ($\text{CF}_2=\text{CFCH}_2\text{Cl}$).[9]

Step 2: Fluorination to **2,3,3,3-Tetrafluoropropene**

- **Reactants:** The intermediate product stream from the first step is fed into a second reactor along with hydrogen fluoride (HF).[8]
- **Catalyst:** The reaction is conducted in the presence of a fluorination catalyst.[8] Suitable catalysts include activated carbon, activated carbon impregnated with metal salts, chromium oxide, or fluorinated chromium oxide.[8]

- Reaction Conditions: This step is also carried out in the vapor phase.[\[8\]](#) The HF converts the precursors into the final product.
- Outcome: The resulting product stream contains **2,3,3,3-tetrafluoropropene** (HFO-1234yf).
[\[8\]](#)
- Purification: The HFO-1234yf is separated from the final product stream, typically by distillation.[\[8\]](#)



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Diagram: Two-step gas-phase synthesis of HFO-1234yf.

Safety, Handling, and Environmental Impact

Flammability and Hazards

2,3,3,3-Tetrafluoropropene is classified as an extremely flammable gas (ASHRAE A2L - mild flammability).^{[5][10]} Gas/air mixtures are explosive within the range of 6.2% to 12.3% by volume.^{[1][2]}

- Ignition: Ignition requires high temperatures, reportedly exceeding 900 °C.^[2]
- Hazards: The gas is heavier than air and can accumulate in low-lying areas, posing a risk of distant ignition or asphyxiation by displacing oxygen.^{[1][10]} Upon combustion or contact with hot surfaces, it decomposes to produce toxic and corrosive fumes, including hydrogen fluoride and carbonyl fluoride.^{[2][10]} Direct contact with the rapidly evaporating liquid can cause frostbite.^{[1][10]}

Handling and Storage Protocols

- Ventilation: Work should be conducted in well-ventilated areas.^{[11][12]} Use of explosion-proof electrical equipment and lighting is mandatory.^[10]
- Personal Protective Equipment (PPE): Safety goggles or a face shield and cold-insulating gloves should be worn when handling the liquid.^{[1][11]} For major releases, complete protective clothing, including a self-contained breathing apparatus, is required.^[10]
- Storage: Cylinders should be stored upright in a cool, dry, well-ventilated, and fireproof area, away from direct sunlight, heat, and ignition sources.^{[10][11][12]} Do not expose to temperatures exceeding 50 °C.^[11]
- Spillage: In case of a leak, evacuate the area. If possible and safe, turn off the gas at the source.^{[1][10]} The gas can be dispersed with a fine water spray, but a direct water jet on the liquid should be avoided.^{[1][10]}

First Aid

- Inhalation: Move the victim to fresh air and keep them at rest.^{[10][12]} High concentrations can cause suffocation without warning; check oxygen content before entering an affected area.^{[10][13]}

- Skin Contact (Frostbite): Rinse the affected area with plenty of lukewarm water (40-44 °C).
[12] Do NOT remove clothing. Seek immediate medical attention.[1][10][12]
- Eye Contact (Frostbite): Immediately flush with plenty of water and seek immediate medical attention.[1][10]

Environmental Fate

HFO-1234yf has a short atmospheric lifetime of approximately 11 days.[5] While it has a negligible impact on the ozone layer and a very low GWP, its atmospheric degradation can produce trifluoroacetic acid (TFA), a persistent compound, which has raised some environmental concerns.[3][5]

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